

Essential Safety and Operational Guide for 2-(Pyridin-3-yl)acetaldehyde

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Compound of Interest

Compound Name: 2-(Pyridin-3-yl)acetaldehyde

CAS No.: 42545-63-1

Cat. No.: B121828

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This document provides critical safety and logistical information for the handling, use, and disposal of **2-(Pyridin-3-yl)acetaldehyde**. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

2-(Pyridin-3-yl)acetaldehyde is a hazardous chemical requiring stringent safety protocols. While specific toxicity data for this compound is limited, its structural similarity to acetaldehyde and pyridine derivatives necessitates a cautious approach. The primary hazards include flammability, skin and eye irritation, and respiratory tract irritation.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Minimum Requirement	Rationale
Eye Protection	Chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Protects against splashes and vapors that can cause serious eye irritation or damage.[1]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Inspect gloves for integrity before each use.	Prevents skin contact, which can cause irritation and potential absorption.
Body Protection	A flame-retardant lab coat. Chemical-resistant apron and sleeves are recommended for larger quantities or when splashing is likely.	Protects against accidental skin contact and contamination of personal clothing.
Respiratory Protection	All handling of 2-(Pyridin-3-yl)acetaldehyde must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[2]	Vapors may cause respiratory irritation.

Quantitative Hazard Data

Quantitative data for **2-(Pyridin-3-yl)acetaldehyde** is not readily available. The following data for the closely related and hazardous compound, acetaldehyde, is provided as a reference for assessing potential risks.

Table 2: Physicochemical and Toxicological Data (Acetaldehyde as a proxy)

Property	Value	Source
Molecular Weight	121.14 g/mol (for 2-(Pyridin-3-yl)acetaldehyde)	[3]
Flash Point	-38°C (-36°F)	[4][5]
Lower Explosive Limit (LEL)	4%	[4][5]
Upper Explosive Limit (UEL)	60%	[5]
Autoignition Temperature	175°C (347°F)	[6]
Oral LD50 (Rat)	661 mg/kg	[6]
Dermal LD50 (Rabbit)	3540 mg/kg	[6]
Inhalation LC50 (Rat)	13300 ppm (4 hours)	[6]

Experimental Protocols: Safe Handling and Disposal

General Handling Procedures

- Preparation: Before handling, ensure all required PPE is donned correctly. Verify that the chemical fume hood is functioning properly. Have spill control materials readily available.
- Dispensing: Ground all containers to prevent static discharge, which can ignite flammable vapors.[7] Use only non-sparking tools.[6]
- Heating: Avoid heating the compound. If heating is necessary, use a well-controlled heating mantle and ensure adequate ventilation.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2][8] The recommended storage temperature is under inert atmosphere in a freezer below -20°C.[9] It should be stored separately from strong oxidizing agents and acids.

Waste Disposal Plan

All waste containing **2-(Pyridin-3-yl)acetaldehyde** must be treated as hazardous waste.

- Segregation: Collect all waste, including contaminated consumables (e.g., pipette tips, gloves), in a designated, compatible, and clearly labeled hazardous waste container.^{[1][2]} Do not mix with other waste streams.^[1]
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: **2-(Pyridin-3-yl)acetaldehyde**.
- Storage of Waste: Store the sealed waste container in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal by the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company. Current practices for the disposal of waste pyridine include rotary kiln incineration.^[10]

Emergency Procedures

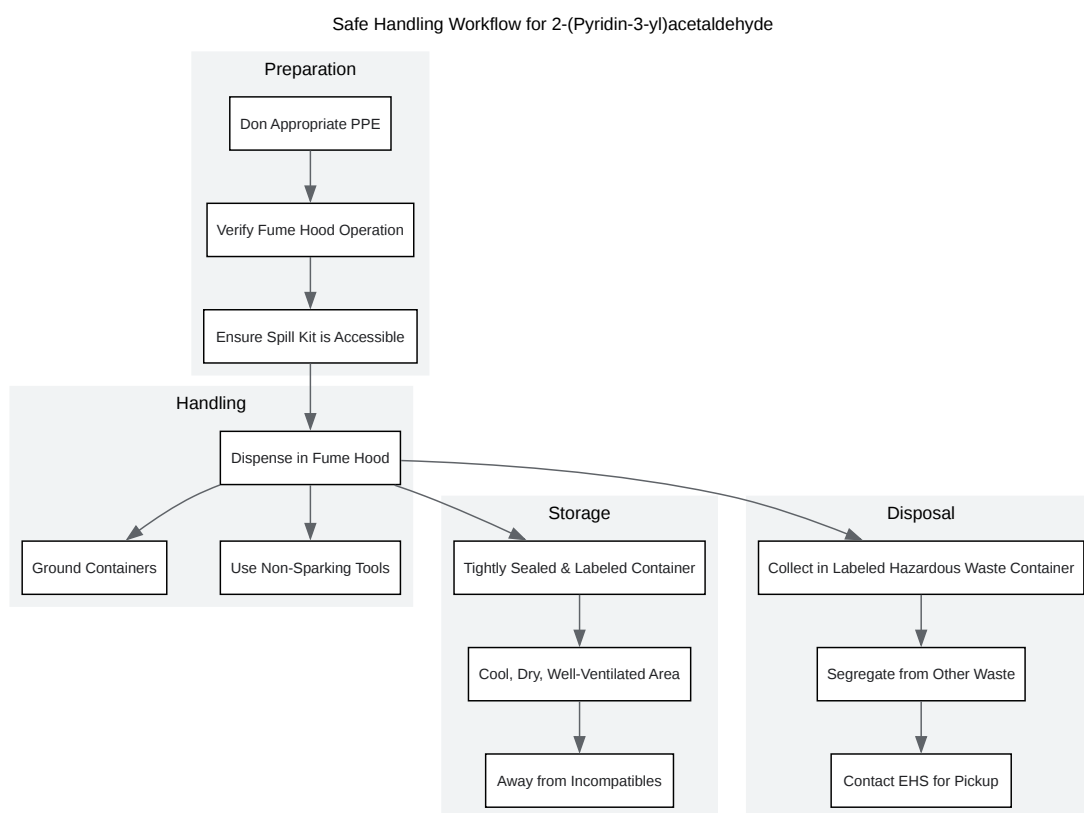
Spill Response

- Immediate Action: Evacuate all non-essential personnel from the immediate area.^{[2][11]} Eliminate all ignition sources.^[2]
- Assessment: From a safe distance, assess the extent of the spill. For large spills, or any spill outside of a fume hood, evacuate the laboratory and contact the EHS department immediately.^{[1][2]}
- Small Spill Cleanup (inside a fume hood):
 - Ensure proper PPE is worn, including respiratory protection if necessary.
 - Contain the spill using an inert absorbent material such as vermiculite or sand.^{[1][11]}
 - Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.
 - Collect all cleanup materials as hazardous waste.

First Aid Measures

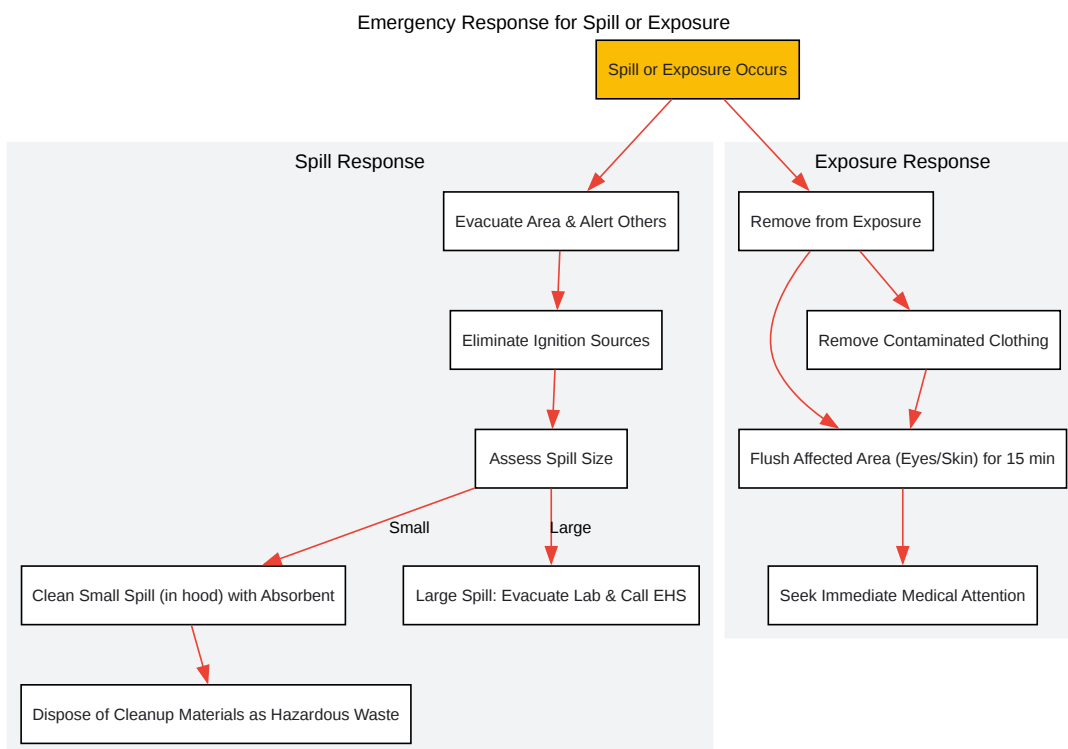
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11][12] Seek immediate medical attention.
[12]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[12] Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[13]

Visual Workflow and Relationship Diagrams



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Caption: Workflow for safe handling of **2-(Pyridin-3-yl)acetaldehyde**.



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Caption: Emergency response plan for spills or exposure.

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